

An In-depth Technical Guide to CAS No. 14167-18-1 (Salcomine)

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Compound of Interest

Compound Name: **Salcomine**

Cat. No.: **B15564371**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the chemical properties, safety information, and experimental protocols associated with CAS number 14167-18-1, commonly known as **Salcomine** or N,N'-Bis(salicylidene)ethylenediaminocobalt(II). **Salcomine** is a coordination complex that has garnered significant interest due to its ability to reversibly bind oxygen, its catalytic activity in various oxidation reactions, and its potential as an antiviral agent. This document is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and other chemical research fields.

Chemical and Physical Properties

Salcomine is a stable, solid complex formed between a cobalt(II) ion and the Schiff base ligand N,N'-bis(salicylidene)ethylenediamine (salen). Its planar structure is crucial for its chemical reactivity, particularly its function as an oxygen carrier.^[1]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	14167-18-1
Chemical Name	N,N'-Bis(salicylidene)ethylenediaminocobalt(II) [2]
IUPAC Name	cobalt(2+);2-[2-[(2-hydroxyphenyl)methylideneamino]ethyliminomethyl]phenol[1]
Molecular Formula	C ₁₆ H ₁₄ CoN ₂ O ₂ [2]
Molecular Weight	325.23 g/mol [1]
InChI	InChI=1S/C16H16N2O2.Co/c19-15-7-3-1-5-13(15)11-17-9-10-18-12-14-6-2-4-8-16(14)20;/h1-8,11-12,19-20H,9-10H2;/q;+2[1]
InChI Key	NPAQSKHBTMUERN-UHFFFAOYSA-N[1]
Canonical SMILES	C1=CC=C(C(=C1)C=NCCN=CC2=CC=CC=C2[O-])[O-].[Co+2][1]
Synonyms	Salcomin, Co(salen), N,N'-Disalicylidene-ethylenediamine Cobalt(II)[3]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Crystalline solid, powder [1]
Color	Orange to amber to dark red [1]
Melting Point	>300 °C [3]
Solubility	Insoluble in water. Soluble in benzene, chloroform, and pyridine. [3]
Stability	Stable under normal conditions. Incompatible with strong acids and strong oxidizing agents. [3]
Storage	4°C, protect from light, stored under nitrogen [2]

Table 3: Spectral Data

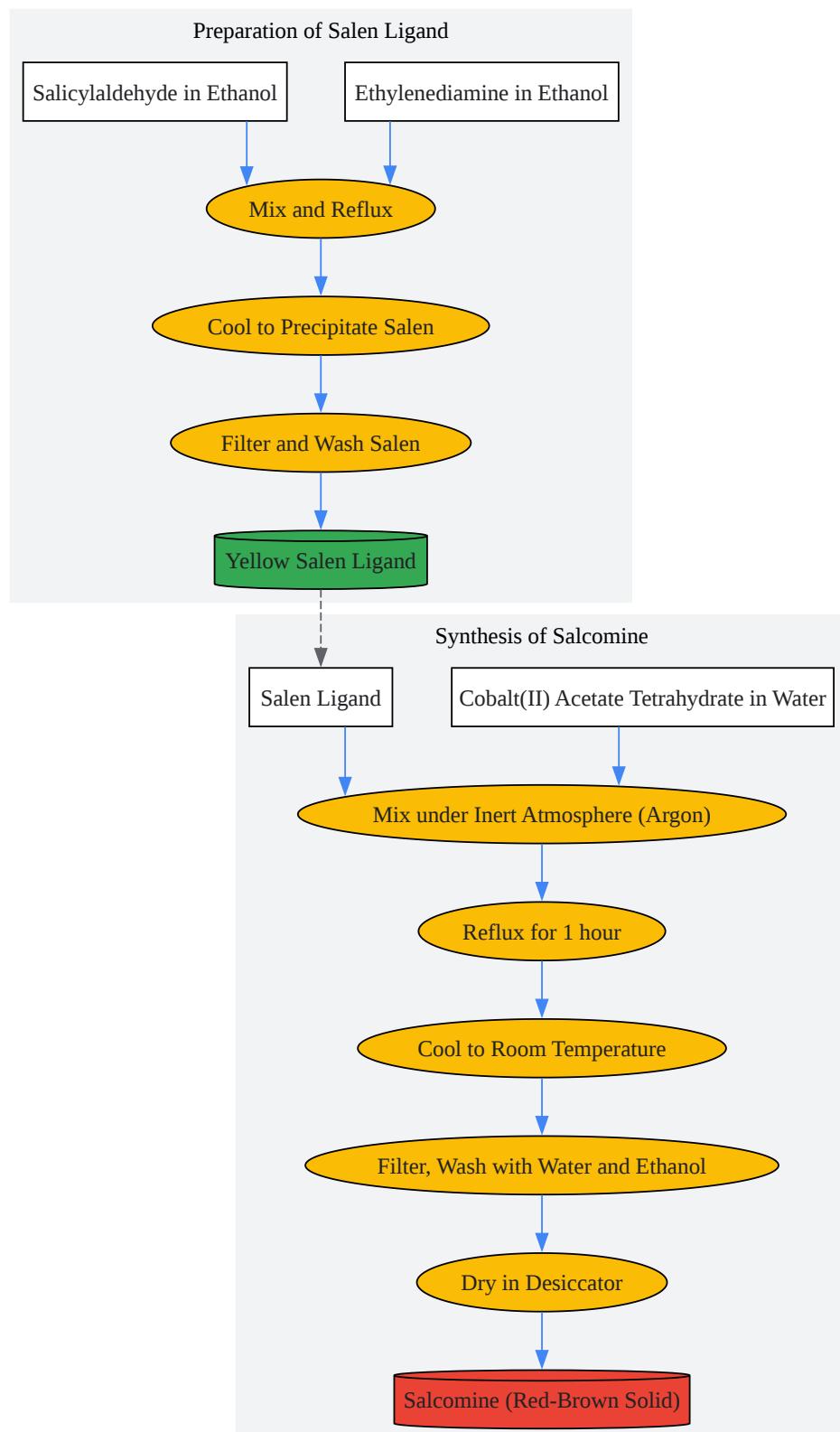
Spectroscopy	Data
UV-Visible	The UV-Visible spectrum of Salcomine exhibits characteristic d-d transitions for the cobalt(II) center and charge transfer bands between the metal and the ligand, primarily in the near-infrared to visible region. [1]
Infrared (IR)	The IR spectrum shows coordination of the Co(II) metal through the azomethine-N and phenolic-O of the salen ligand.

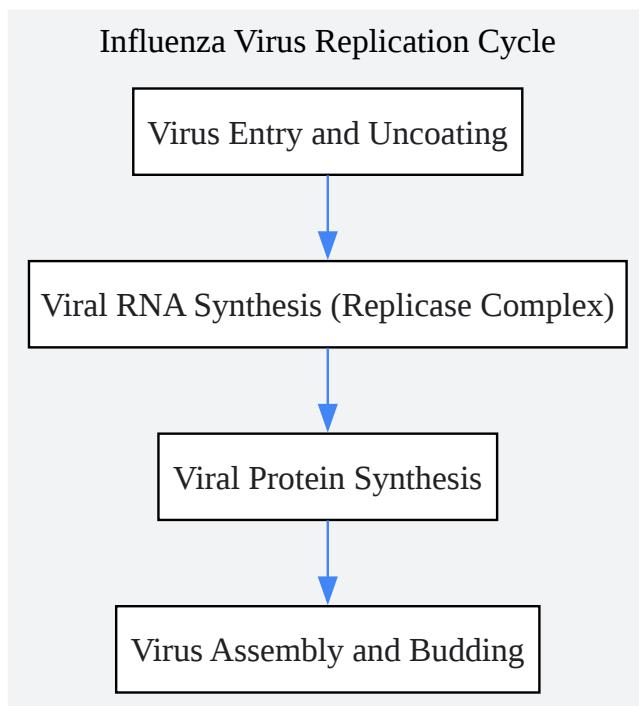
Experimental Protocols

Synthesis of Salcomine

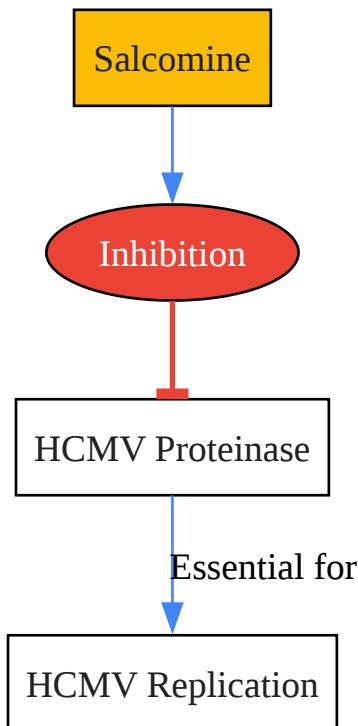
A common method for the synthesis of **Salcomine** involves the reaction of the salen ligand (N,N'-bis(salicylidene)ethylenediamine) with a cobalt(II) salt.[\[4\]](#)

Experimental Workflow for **Salcomine** Synthesis





Salcomine Derivative (MZ7465) 



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